

Application Notes and Protocols for the Cognitive Test Application (COTAPP)

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Introduction

The Cognitive Test Application (**COTAPP**) is a computerized assessment tool designed to measure attention, information processing, and executive functions in children with a mental age of 6 to 12 years.[1][2] Developed to provide a reliable and valid cognitive profile, **COTAPP** is a valuable instrument for researchers and clinicians investigating cognitive development and the cognitive effects of interventions.[1] Its short administration time of approximately 35-40 minutes and automated report generation make it an efficient tool for collecting detailed cognitive data.[3][4]

This document provides a comprehensive guide to the data analysis and interpretation of **COTAPP** for use in research and clinical studies. It outlines the experimental protocol for test administration, details the quantitative data generated, and offers a framework for interpreting the results.

Experimental Protocols

The standardized administration of **COTAPP** is crucial for ensuring the reliability and validity of the collected data. The following protocol should be strictly adhered to.

2.1 Participant Eligibility

- Children with a mental or chronological age between 6 and 12 years.[\[1\]](#)
- The test is adaptive to the child's pace, making it suitable for children with varying levels of cognitive ability.[\[3\]](#)

2.2 Test Environment

- The test should be administered individually in a quiet, distraction-free room.[\[3\]](#)
- The child should be seated comfortably at a desk with a computer or laptop.

2.3 Materials

- A computer or laptop with an internet connection.[\[4\]](#)
- A standard keyboard. It is recommended to use a Windows keyboard, as the Mac keyboard may lack the necessary right Ctrl key.[\[5\]](#)
- Stickers for the "yes" (green with a checkmark) and "no" (red with a cross) response keys (typically the Ctrl keys).[\[1\]](#)
- The **COTAPP** software, accessed through the Boom testcentrum online platform.
- A **COTAPP** observation form to record behavioral observations during the test.[\[3\]](#)

2.4 Test Administration Procedure

- Preparation: Ensure the testing environment is quiet and the materials are set up correctly. The "yes" and "no" stickers should be placed on the designated response keys.
- Introduction: Build rapport with the child and explain the purpose of the activity in age-appropriate terms. Inform the child that they will be playing a game on the computer and that the character "**Cotapp**" will explain what to do.[\[1\]](#)

- Instructions: The **COTAPP** software provides standardized instructions for each of the seven test blocks, presented by the animated character "**Cotapp**." The test leader should ensure the child understands the instructions for each block. Each block is preceded by practice items.^[3]
- Test Progression: The child works through the seven blocks of the test independently. The test is self-paced; a new trial is presented only after the child has responded to the previous one. The test automatically saves progress, allowing for breaks if needed.^[3]
- Role of the Test Leader: The test leader's role is to observe the child's behavior, provide encouragement, and offer coaching according to the standardized coaching rules if necessary.^[3] All verbal and motor restlessness should be recorded on the observation form.
- Completion: Upon completion of the test, the test leader can discuss the experience with the child. The raw data is automatically processed by the Boom testcentrum platform to generate the reports.

Data Presentation

COTAPP generates two types of reports: a Basic Report (Basisrapportage) with 22 outcome measures and a Specialist Report (Specialistische rapportage) with 46 outcome measures.^[1] These reports provide a detailed cognitive profile across six domains.

Note: The following tables provide an overview of the cognitive domains and illustrative examples of the parameters. A complete list of all 22 basic and 46 specialist parameters can be found in the official **COTAPP** test manual and the generated reports.

Table 1: Cognitive Domains Assessed by **COTAPP**^[1]

Cognitive Domain	Description
Processing Speed	The speed and accuracy of responding to simple and choice-based stimuli.
Attention	The ability to sustain focus and selectively attend to relevant information.
Executive Control	Higher-order cognitive processes involved in goal-directed behavior, including inhibition and cognitive flexibility.
(Working) Memory	The ability to hold and manipulate information in mind for a short period.
Learning Speed	The rate at which performance improves with practice and feedback.
Behavior during the task	Observations of the child's approach to the tasks, including motivation and frustration tolerance.

Table 2: Illustrative Examples of Outcome Parameters in the **COTAPP** Basic Report

Cognitive Domain	Example Parameter	Description
Processing Speed	Reaction Time	A composite measure of the speed of correct responses across several blocks.
Variability in Reaction Time	The consistency of response times, with higher variability often indicating attentional fluctuations.	
Attention	Sustained Attention	A measure of how performance changes over the course of the test, indicating the ability to maintain focus.
Omission Errors	The number of times the child fails to respond to a target stimulus.	
Executive Control	Response Inhibition	The ability to suppress a prepotent but incorrect response.
Interference Sensitivity	The extent to which distracting information affects performance.	
(Working) Memory	N-Back Performance	Accuracy on tasks requiring the child to remember and update a sequence of stimuli.
Learning Speed	Effect of Feedback	The degree to which the child's performance improves when rewards are introduced.
Behavior during the task	Coaching Needed	The amount of standardized coaching required by the child to understand and complete the tasks.

Table 3: Illustrative Examples of Additional Parameters in the **COTAPP** Specialist Report

Cognitive Domain	Example Parameter	Description
Processing Speed	Median Reaction Time per Block	A detailed breakdown of response speed for each of the seven test blocks.
Number of Errors per Block	A granular look at accuracy on each specific task.	
Attention	Commission Errors	The number of times the child responds to a non-target stimulus.
Executive Control	Post-Error Slowing	The change in reaction time on the trial following an error, which can indicate awareness of mistakes.

Data Analysis and Interpretation

The interpretation of **COTAPP** data should be a systematic process that integrates the quantitative scores with qualitative behavioral observations. The results can be used to generate a cognitive strength-and-weakness profile for each participant.

4.1 The Seven Blocks of the **COTAPP** Test

Understanding the structure of the seven test blocks is fundamental to interpreting the outcome measures.

- Block 1: Simple Processing Speed: A simple reaction time task where the child presses the "yes" button when the "**Cotapp**" figure appears. This measures baseline processing speed. [\[1\]](#)
- Block 2: Choice-Based Processing Speed: A two-choice reaction time task where the child presses the "yes" button for "**Cotapp**" and the "no" button for his friend. This assesses processing speed with an added decision-making component. [\[1\]](#)

- Block 3: Acceleration Capacity in Reaction Speed: This block is similar to Block 2, but the child receives points and rewards for fast and correct responses. This measures the effect of motivation and feedback on performance.[\[1\]](#)
- Block 4: Interference Sensitivity: A task where the stimulus can appear on the left or right side of the screen, creating compatible and incompatible stimulus-response associations. This assesses the ability to inhibit distracting information.[\[1\]](#)
- Block 5: (Working) Memory: An n-back task that measures the ability to hold and update information in working memory.
- Block 6: Decision Making: A task that assesses the child's ability to weigh alternatives and make choices.
- Block 7: Sustained Attention: This block is a repetition of the task in Block 2 and is administered after the child has been engaged in the test for at least 20 minutes. It measures the ability to maintain attention over time.[\[1\]](#)

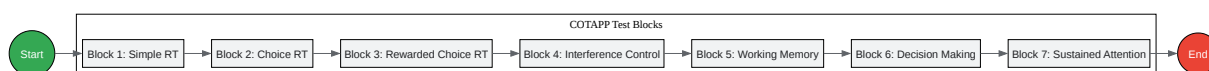
4.2 Interpretive Framework

- Review Behavioral Observations: Start by considering the qualitative data from the observation form. Was the child motivated, impulsive, or easily frustrated? These observations provide a crucial context for interpreting the quantitative scores.
- Analyze the Basic Report:
 - Processing Speed: Examine the overall reaction time and its variability. Is the child generally fast or slow? Are their response times consistent?
 - Attention: Look at measures of sustained attention and errors of omission and commission. Does the child's performance decline over time? Do they miss targets or respond to non-targets?
 - Executive Control: Assess scores related to response inhibition and interference sensitivity. Can the child control impulsive responses and ignore distractions?
 - (Working) Memory: Evaluate performance on the working memory tasks.

- Learning Speed: Compare performance on blocks with and without feedback to gauge the child's responsiveness to reinforcement.
- Consult the Specialist Report (if necessary): For a more in-depth analysis, the Specialist Report provides a breakdown of performance on each test block. This can help to pinpoint specific areas of difficulty. For example, a child may have a good overall reaction time but show a significant slowing on the interference task in Block 4. The interpretation of the Specialist Report is recommended for professionals with extensive experience in neuropsychological assessment.
- Synthesize Findings: Integrate the quantitative data with the behavioral observations to create a comprehensive cognitive profile. This profile should highlight the child's cognitive strengths and weaknesses.

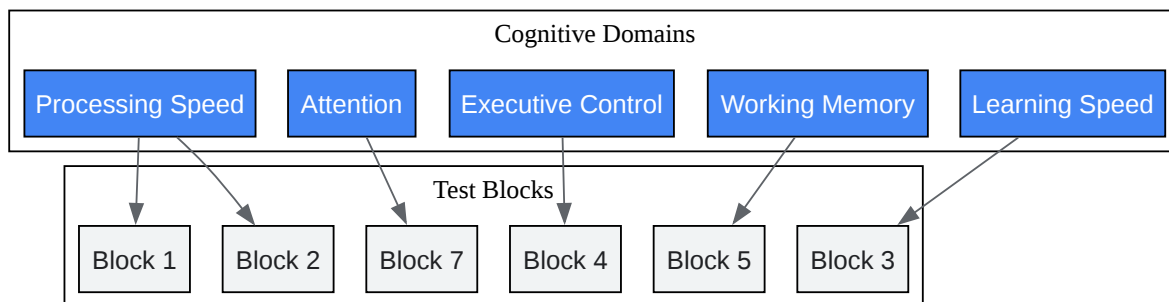
Visualization of Workflows and Logical Relationships

The following diagrams, created using the DOT language, illustrate the structure of the **COTAPP** test, the relationship between the cognitive domains and the test blocks, and the recommended workflow for data interpretation.



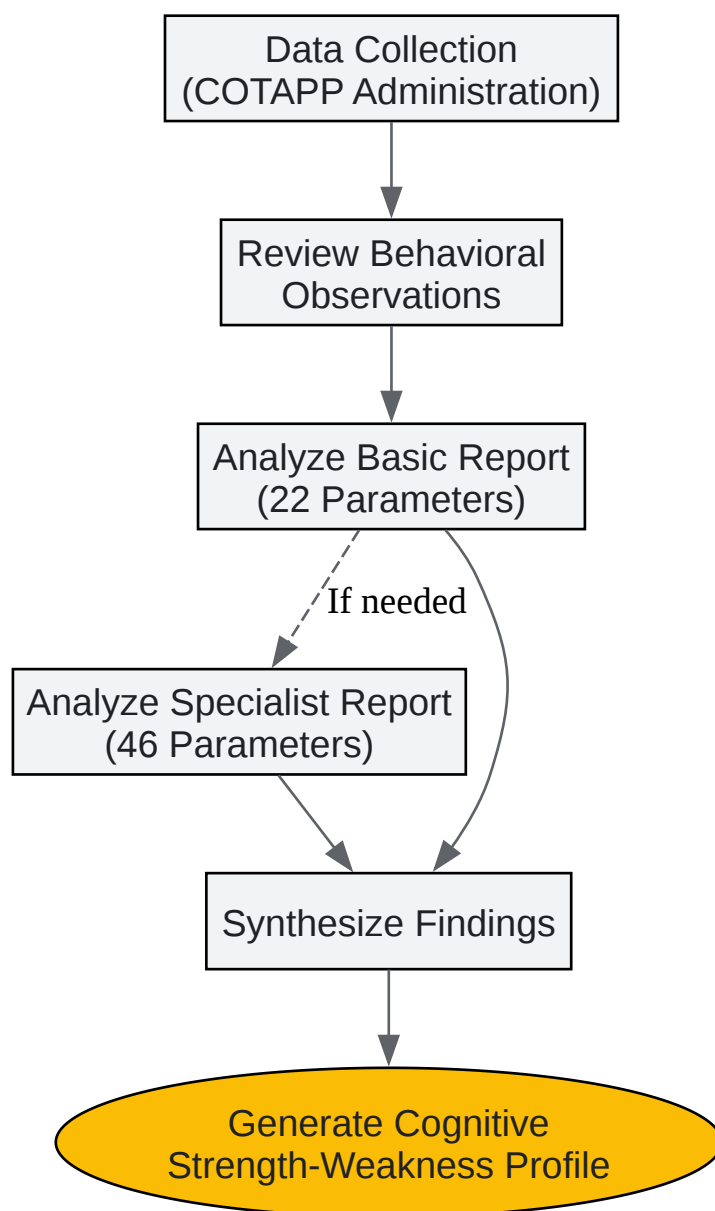
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Caption: The sequential structure of the seven blocks of the **COTAPP** test.



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Caption: The relationship between cognitive domains and the corresponding **COTAPP** test blocks.



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Caption: The recommended workflow for the analysis and interpretation of **COTAPP** data.

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